

# An In-depth Technical Guide to the Chemical Properties of Allyl Phenyl Carbonate

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## Compound of Interest

Compound Name: *Allyl phenyl carbonate*

Cat. No.: *B036615*

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## Introduction

**Allyl phenyl carbonate** is a versatile organic compound utilized in a variety of synthetic applications, ranging from polymer chemistry to the introduction of protecting groups in the synthesis of complex molecules. Its unique chemical structure, featuring both an allyl and a phenyl group attached to a carbonate functionality, imparts a distinct reactivity profile that makes it a valuable tool for chemical researchers. This guide provides a comprehensive overview of the chemical and physical properties of **allyl phenyl carbonate**, detailed experimental protocols for its synthesis and characterization, and an exploration of its reactivity.

## Chemical and Physical Properties

The fundamental physicochemical properties of **allyl phenyl carbonate** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>3</sub>	
Molecular Weight	178.18 g/mol	
Appearance	Colorless to yellow liquid	
Density	1.096 g/mL at 25 °C	
Boiling Point	67-70 °C at 0.3 mmHg	
Refractive Index (n <sub>20/D</sub> )	1.4990	
Flash Point	>110 °C (>230 °F)	
Vapor Pressure	0.0195 mmHg at 25°C	
LogP	2.388	
Polar Surface Area (PSA)	35.53 Å <sup>2</sup>	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	3	
Rotatable Bond Count	5	
CAS Number	16308-68-2	

## Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation and purity assessment of **allyl phenyl carbonate**. Key spectroscopic data are available through various chemical databases.

- <sup>13</sup>C Nuclear Magnetic Resonance (NMR) Spectroscopy: The <sup>13</sup>C NMR spectrum provides information about the carbon framework of the molecule.
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique confirms the molecular weight and provides insights into the fragmentation pattern of the molecule.

- Attenuated Total Reflectance-Infrared (ATR-IR) Spectroscopy: The IR spectrum reveals the presence of key functional groups, such as the carbonate C=O stretch and the C=C stretch of the allyl and phenyl groups.

## Experimental Protocols

### Synthesis of Allyl Phenyl Carbonate

A common method for the synthesis of **allyl phenyl carbonate** involves the reaction of phenyl chloroformate with allyl alcohol in the presence of a base to neutralize the hydrochloric acid byproduct.

#### Materials:

- Phenyl chloroformate
- Allyl alcohol
- Pyridine (or other suitable base, e.g., triethylamine)
- Anhydrous diethyl ether (or other suitable solvent)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser, magnetic stirrer)

#### Procedure:

- To a stirred solution of allyl alcohol (1.0 equivalent) and pyridine (1.1 equivalents) in anhydrous diethyl ether at 0 °C, slowly add phenyl chloroformate (1.0 equivalent) via a dropping funnel.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.

- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Separate the organic layer and wash it sequentially with 1M HCl, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure **allyl phenyl carbonate**.

## Determination of Physical Properties

### Boiling Point:

The boiling point is determined under reduced pressure using a vacuum distillation apparatus. The pressure is monitored with a manometer, and the temperature at which the liquid actively boils and condenses is recorded.

### Density:

The density is measured at 25 °C using a pycnometer. The pycnometer is first weighed empty, then filled with distilled water to determine its volume, and finally filled with **allyl phenyl carbonate**. The density is calculated from the mass and volume.

### Refractive Index:

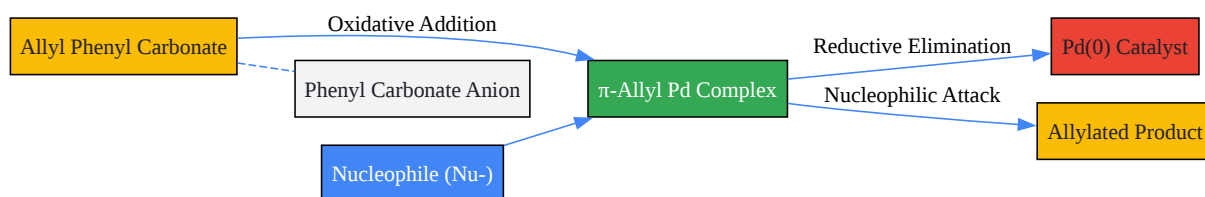
The refractive index is measured at 20 °C using an Abbe refractometer. A drop of the sample is placed on the prism, and the refractive index ( $n_D$ ) is read directly from the instrument.

## Reactivity and Applications

**Allyl phenyl carbonate** is a valuable reagent in organic synthesis, primarily utilized for its reactivity at the allylic and carbonate positions.

## Palladium-Catalyzed Reactions

The allyl group of **allyl phenyl carbonate** can participate in various palladium-catalyzed reactions. A prominent application is in the Tsuji-Trost allylation, where the allyl group is transferred to a nucleophile. This reaction is a powerful tool for carbon-carbon and carbon-heteroatom bond formation.

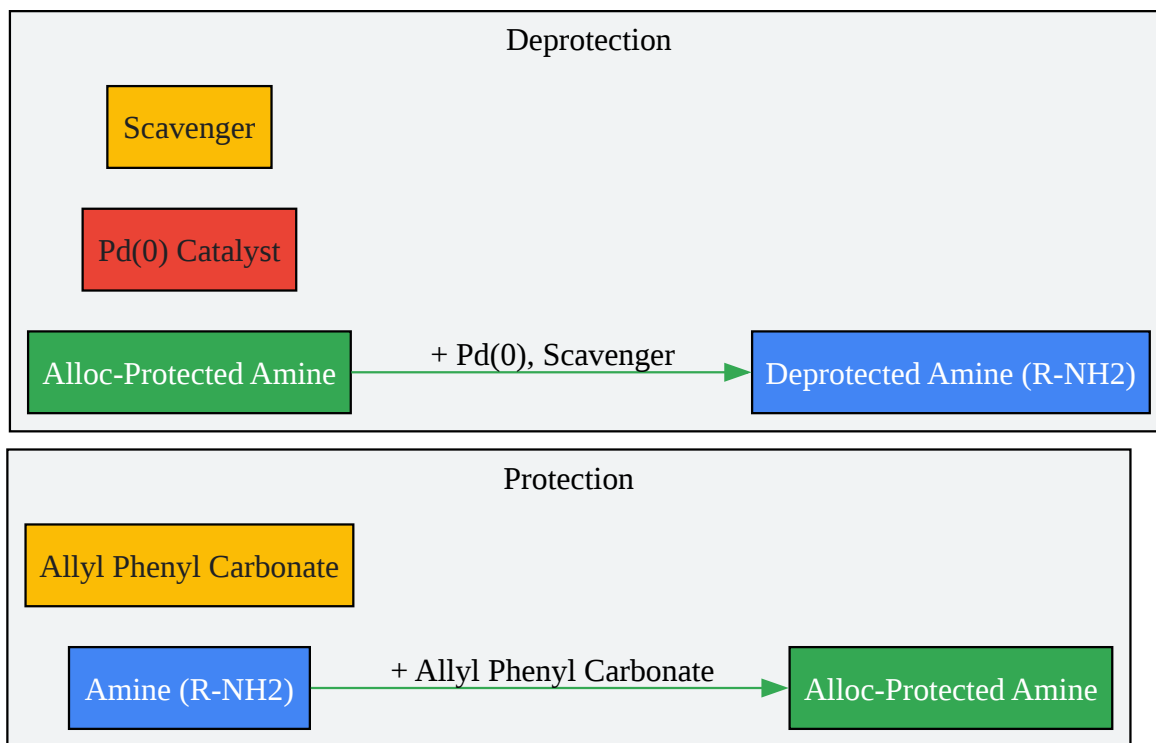


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Caption: Palladium-catalyzed allylic alkylation workflow.

## Use as a Protecting Group

The allyloxycarbonyl (Alloc) group, introduced using **allyl phenyl carbonate**, is a widely used protecting group for amines. It is stable under a variety of reaction conditions but can be selectively removed under mild conditions using a palladium catalyst and a scavenger.



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